

Essential Safety and Operational Guide for Handling 4,5'-Dimethylangelicin-NHS

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Compound of Interest

Compound Name: 4,5'-Dimethylangelicin-NHS

Cat. No.: B14891304

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This guide provides immediate safety, handling, and disposal protocols for **4,5'-Dimethylangelicin-NHS**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on the known hazardous properties of angelicin derivatives and N-hydroxysuccinimide (NHS) esters, as a specific Safety Data Sheet (SDS) for **4,5'-Dimethylangelicin-NHS** is not publicly available.

Hazard Assessment and Personal Protective Equipment (PPE)

4,5'-Dimethylangelicin-NHS should be handled as a hazardous compound due to the inherent risks associated with its constituent parts: the angelicin moiety and the reactive NHS ester. Angelicin and its derivatives are known to be phototoxic and photomutagenic, causing skin irritation and potential DNA damage upon exposure to UV light.[1] The N-hydroxysuccinimide (NHS) ester group makes the compound highly reactive, particularly towards primary amines, and moisture-sensitive.[2][3]

Summary of Potential Hazards:

- Acute Toxicity: Angelicin has an oral LD50 of 322 mg/kg in rats, indicating moderate acute toxicity.[1]
- Phototoxicity: Angelicin derivatives can cause severe skin reactions, including erythema and blisters, upon exposure to UV light.[1]
- Skin and Eye Irritation: Likely to be an irritant to the skin, eyes, and respiratory system.[4]
- Reactivity: As an NHS ester, it is highly reactive and will react with water and other nucleophiles.[2][3]

Mandatory Personal Protective Equipment (PPE):

A comprehensive PPE strategy is crucial to mitigate the risks associated with handling **4,5'-Dimethylangelicin-NHS**.

PPE Category	Specification	Purpose
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm). Consider double-gloving for extended handling periods.	To prevent skin contact with the chemical, which can cause irritation and photosensitization.
Eye Protection	Chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn over goggles when handling larger quantities or if there is a splash hazard.	To protect eyes from splashes of the solid compound or solutions, which can cause severe irritation.
Body Protection	A flame-resistant laboratory coat that is fully buttoned.	To protect skin and personal clothing from spills and contamination.
Respiratory Protection	A NIOSH-approved N95 respirator or higher is recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of fine particles.	To prevent inhalation of the powdered compound, which can cause respiratory irritation.

Operational Plan: Handling and Storage

Handling:

- **Work Area:** All handling of **4,5'-Dimethylangelicin-NHS**, especially weighing and preparing solutions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Photosensitivity:** As angelicin derivatives are photosensitive, it is crucial to work in an area with minimal UV light exposure.^[5] Use amber vials or wrap containers in aluminum foil to protect the compound from light.^[6]

- **Moisture Sensitivity:** NHS esters are moisture-sensitive and will hydrolyze.[2] Handle the compound in a dry environment and store it in a desiccator.
- **Dispensing:** Use appropriate tools (e.g., spatulas, powder funnels) to handle the solid. Avoid creating dust.
- **Solution Preparation:** When dissolving the compound, add the solid to the solvent slowly to avoid splashing.

Storage:

- **Container:** Store **4,5'-Dimethylangelicin-NHS** in a tightly sealed, opaque container.
- **Environment:** The storage area should be cool, dry, and well-ventilated. Refrigeration is recommended for long-term storage to maintain reactivity.[4]
- **Incompatibilities:** Store away from water, strong oxidizing agents, acids, and bases.

Disposal Plan

Proper disposal of **4,5'-Dimethylangelicin-NHS** and contaminated materials is essential to prevent environmental contamination and ensure safety.

Waste Segregation:

- **Solid Waste:** Unused or expired **4,5'-Dimethylangelicin-NHS** powder should be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **4,5'-Dimethylangelicin-NHS** should be collected in a separate, labeled hazardous waste container for organic solvent waste. Do not pour down the drain.
- **Contaminated Materials:** All materials that have come into contact with the compound (e.g., gloves, weigh boats, pipette tips, paper towels) should be disposed of in a designated solid hazardous waste container.

Disposal Procedure:

- Collection: Collect all waste in clearly labeled, sealed containers.
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Licensed Disposal: Arrange for the disposal of all hazardous waste through a licensed chemical waste disposal contractor in accordance with local, state, and federal regulations.

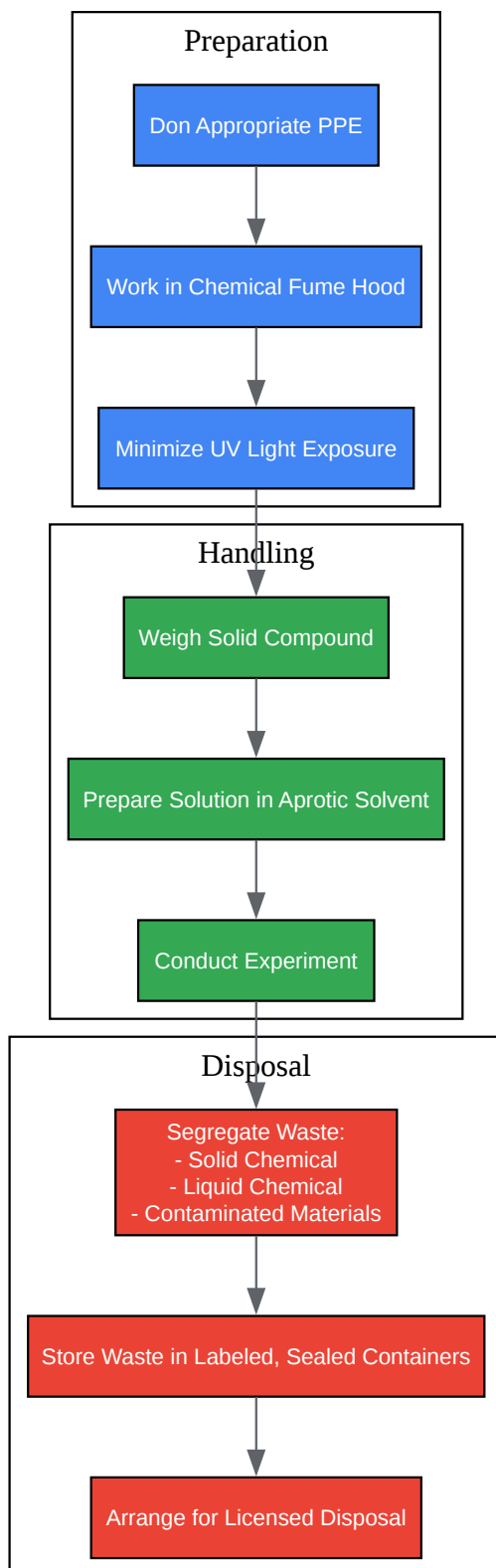
Experimental Protocol: General Procedure for Amine Labeling

This protocol provides a general workflow for a common application of NHS esters: labeling a primary amine-containing molecule (e.g., a protein or an amino-modified oligonucleotide).

- Preparation of Amine Solution: Dissolve the amine-containing molecule in an amine-free buffer (e.g., phosphate-buffered saline, PBS) at a pH of 7.2-8.0.
- Preparation of **4,5'-Dimethylangelicin-NHS** Solution: Immediately before use, dissolve the required amount of **4,5'-Dimethylangelicin-NHS** in a dry, aprotic solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Labeling Reaction: Add the **4,5'-Dimethylangelicin-NHS** solution to the amine solution while gently vortexing. The reaction should be carried out in a light-protected container.
- Incubation: Allow the reaction to proceed for 1-2 hours at room temperature, protected from light.
- Quenching: Quench any unreacted NHS ester by adding a small amount of an amine-containing buffer (e.g., Tris or glycine).
- Purification: Purify the labeled product from the reaction mixture using an appropriate method (e.g., dialysis, size-exclusion chromatography) to remove unreacted labeling reagent and byproducts.

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **4,5'-Dimethylangelicin-NHS**.



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Caption: Workflow for safe handling and disposal of **4,5'-Dimethylangelicin-NHS**.

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